

A Comprehensive Review of 2-Chloroethyl Alkanoates and Related Esters

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Compound of Interest

Compound Name: 2-Chloroethyl heptanoate

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Disclaimer: Direct research and literature specifically detailing the synthesis, properties, and applications of **2-Chloroethyl heptanoate** are scarce. This document provides a comprehensive review based on available information for closely related 2-chloroethyl alkanoates and analogous esters to infer the probable characteristics and methodologies associated with **2-Chloroethyl heptanoate**.

This technical guide is intended for researchers, scientists, and professionals in drug development, offering a consolidated overview of the chemistry, synthesis, and potential applications of 2-chloroethyl esters.

Physicochemical and Spectroscopic Properties

Quantitative data for **2-Chloroethyl heptanoate** is not readily available. However, the properties of homologous 2-chloroethyl esters provide a basis for estimation. The following tables summarize the known properties of several related compounds.

Table 1: Physicochemical Properties of 2-Chloroethyl Alkanoates and Related Compounds

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Flash Point (°C)
2-Chloroethyl acetate	542-58-5	C ₄ H ₇ ClO ₂	122.55	144-145	55
2-Chloroethyl propanoate	6282-37-7	C ₅ H ₉ ClO ₂	136.58	162-163	68
2-Chloroethyl butanoate[1] [2]	7425-45-8	C ₆ H ₁₁ ClO ₂	150.60	181-182	79
2-Chloroethyl pentanoate[3]	7735-33-3	C ₇ H ₁₃ ClO ₂	164.63	199-200	87
2-Chloroethyl chloroformate [4]	627-11-2	C ₃ H ₄ Cl ₂ O ₂	142.97	152-153	70[4]

Table 2: Spectroscopic Data for Analogous 2-Chloroethyl Esters

Compound Name	¹ H NMR (CDCl ₃ , δ ppm)	¹³ C NMR (CDCl ₃ , δ ppm)	Key IR Absorptions (cm ⁻¹)
2-Chloroethyl acetate	4.34 (t, 2H), 3.69 (t, 2H), 2.11 (s, 3H)	170.5, 63.8, 41.2, 20.8	~1740 (C=O), ~1230 (C-O), ~660 (C-Cl)
2-Chloroethyl methyl ether[5]	3.73 (t, 2H), 3.60 (t, 2H), 3.40 (s, 3H)	70.9, 59.0, 42.9	Not specified
2-Chloroethyl vinyl ether[6]	6.47 (dd, 1H), 4.19 (dd, 1H), 4.02 (dd, 1H), 3.88 (t, 2H), 3.70 (t, 2H)	151.8, 86.8, 68.3, 42.6	Not specified
Benzenesulfonic acid 2-chloroethyl ester[7]	7.9-7.5 (m, 5H), 4.4 (t, 2H), 3.7 (t, 2H)	Not specified	Not specified

Note: NMR data are estimations based on typical chemical shifts for the functional groups.

Synthesis and Experimental Protocols

While a specific protocol for **2-Chloroethyl heptanoate** is not documented in the provided search results, general methods for the synthesis of 2-chloroethyl esters are available. These primarily involve the esterification of a carboxylic acid or its derivative with 2-chloroethanol, or the reaction of an alcohol with a heptanoyl chloride derivative. A common and effective method involves the use of thionyl chloride.

General Protocol for the Synthesis of 2-Chloroethyl Alkanoates via Thionyl Chloride

This protocol is adapted from the synthesis of related chloroethyl ethers and esters[8][9].

Objective: To synthesize a 2-chloroethyl alkanoate from the corresponding alkanoic acid and 2-chloroethanol.

Materials:

- Heptanoic acid
- 2-Chloroethanol
- Thionyl chloride (SOCl₂)
- Anhydrous solvent (e.g., dichloromethane or toluene)
- Anhydrous sodium sulfate (Na₂SO₄)
- Saturated sodium bicarbonate solution (NaHCO₃)
- Saturated sodium chloride solution (brine)
- Stirrer, reflux condenser, dropping funnel, and heating mantle
- Rotary evaporator

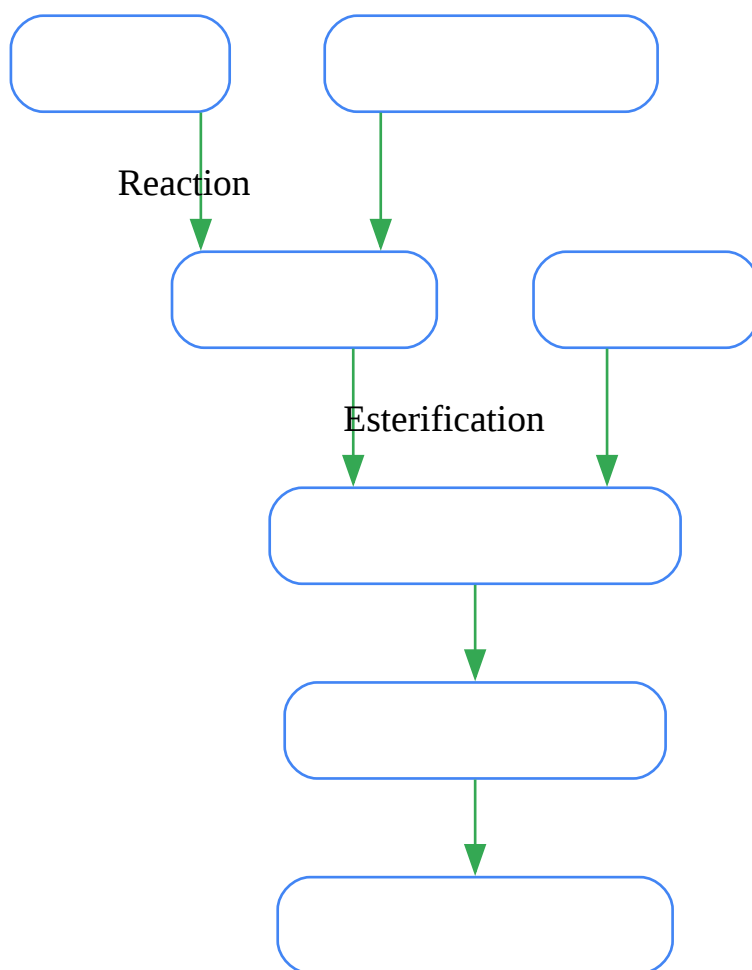
- Silica gel for column chromatography
- Eluent (e.g., a mixture of hexane and ethyl acetate)

Procedure:

- In a four-necked flask equipped with a stirrer, reflux condenser, and dropping funnel, dissolve heptanoic acid in an anhydrous solvent.
- Slowly add thionyl chloride dropwise to the solution under stirring. An excess of thionyl chloride is typically used.
- After the addition is complete, add 2-chloroethanol to the reaction mixture.
- Heat the mixture to reflux and maintain the temperature for several hours until the reaction is complete (monitoring by TLC is recommended).
- Cool the reaction mixture to room temperature and carefully quench any remaining thionyl chloride by slowly adding it to cold water or a bicarbonate solution.
- Separate the organic layer and wash it sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by vacuum distillation or silica gel column chromatography to obtain the pure **2-chloroethyl heptanoate**.

Visualizing the Synthetic Pathway

The following diagram illustrates a generalized workflow for the synthesis of 2-chloroethyl alkanoates.



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Caption: General synthesis of **2-Chloroethyl heptanoate**.

Applications and Biological Relevance

The applications of **2-Chloroethyl heptanoate** are not specifically documented. However, haloalkyl esters are known to be valuable intermediates in organic synthesis[10].

- **Synthetic Intermediates:** These compounds can serve as precursors in the synthesis of pharmaceuticals and agrochemicals[11][12]. The chloro- group can be substituted by various nucleophiles to introduce different functionalities.
- **Alkylation Agents:** The presence of the electrophilic carbon attached to the chlorine atom makes them potential alkylating agents[10].

- Cross-Coupling Reactions: Haloalkenes and related structures are widely used in transition metal-catalyzed cross-coupling reactions to form new carbon-carbon and carbon-heteroatom bonds[13].

Safety and Toxicity

Specific toxicity data for **2-Chloroethyl heptanoate** is not available. However, related 2-chloroethyl compounds are generally considered to be toxic. For instance, 2-chloroethyl acetate is classified as very toxic by inhalation, in contact with skin, and if swallowed[14][15]. 2-Chloroethyl ethyl ether is considered moderately toxic upon inhalation, ingestion, or dermal contact[16]. Therefore, it is crucial to handle **2-Chloroethyl heptanoate** and its analogs with appropriate safety precautions, including the use of personal protective equipment and working in a well-ventilated area.

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- To cite this document: BenchChem. [A Comprehensive Review of 2-Chloroethyl Alkanoates and Related Esters]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15490176#comprehensive-literature-review-of-2-chloroethyl-heptanoate-research]

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